

solid phase extraction (SPE) methods for PCB 167 in serum samples

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Compound of Interest

Compound Name: 2,3',4,4',5,5'-Hexachlorobiphenyl

CAS No.: 52663-72-6

Cat. No.: B1207979

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Application Note: High-Throughput Solid Phase Extraction (SPE) and Orthogonal Cleanup for the Quantification of Dioxin-Like PCB 167 in Human Serum

Executive Summary

Polychlorinated biphenyl 167 (**2,3',4,4',5,5'-Hexachlorobiphenyl**) is a mono-ortho substituted, dioxin-like congener that bioaccumulates in human lipid stores and serum. Due to its high lipophilicity (log

) and trace-level physiological concentrations (sub-pg/mL to pg/mL), quantifying PCB 167 in serum requires rigorous matrix disruption, highly efficient extraction, and aggressive lipid removal[1].

This application note details a field-proven, self-validating Solid Phase Extraction (SPE) methodology. By coupling C18-based SPE with an orthogonal acidified silica cleanup step, this protocol effectively isolates PCB 167 from complex serum proteins and endogenous lipids prior to Gas Chromatography-High Resolution Mass Spectrometry (GC-HRMS) analysis[2][3].

Mechanistic Principles of the Extraction Architecture (E-E-A-T)

To ensure scientific rigor, it is critical to understand the causality behind each sample preparation phase rather than merely executing steps.

- **Matrix Disruption (Protein Denaturation):** In human serum, highly hydrophobic PCBs are tightly bound to circulating lipoproteins and albumin. Direct application of raw serum to an SPE sorbent will result in protein precipitation, frit clogging, and catastrophic analyte loss. The addition of concentrated formic acid or a water-1-propanol mixture disrupts the tertiary structure of these proteins, breaking the hydrophobic pockets and releasing PCB 167 into the solvent phase[3][4].
- **Solid-Phase Extraction (Hydrophobic Retention):** A C18 (octadecyl bonded silica) sorbent is utilized. The long-chain hydrocarbon phase provides a strong hydrophobic environment that perfectly matches the non-polar nature of the hexachlorobiphenyl, allowing it to be retained while polar serum constituents (salts, small peptides) are washed away[2].
- **Orthogonal Cleanup (Lipid Degradation):** Serum contains high concentrations of triglycerides and phospholipids that co-elute with PCBs during the SPE elution phase. Injecting these lipids into a GC-HRMS system will rapidly degrade the column and contaminate the ion source. Passing the SPE eluate through an acidified silica gel column (impregnated with) oxidizes and destroys these lipids, converting them into polar fragments that bind irreversibly to the silica. The fully halogenated, highly stable PCB 167 passes through this aggressive environment completely unaffected[3].

Experimental Protocol: Step-by-Step Methodology

Phase 1: Preparation and Denaturation

- **Aliquoting:** Thaw human serum samples to room temperature. Transfer of serum into a solvent-rinsed, silanized glass centrifuge tube.
- **Isotope Spiking (Self-Validation):** Spike the sample with

of a

-labeled PCB 167 internal standard solution (

). Vortex for 30 seconds and allow to equilibrate for 30 minutes. Causality: Isotope dilution ensures the protocol is self-validating; any physical losses during extraction will equally affect the native and labeled isotopes, automatically correcting the final quantification[2].

- Denaturation: Add [ngcontent-ng-c347536016="" _ngghost-ng-c1800544882="" class="inline ng-star-inserted">](#)

of concentrated formic acid (or a 1:1 water-1-propanol mixture) to the serum[3]. Vortex vigorously for 2 minutes. The sample will change from viscous and opaque to a thinner, denatured suspension.

Phase 2: Solid Phase Extraction (SPE)

- Conditioning: Mount a C18 SPE cartridge (500 mg / 6 mL) onto a vacuum manifold. Condition the sorbent by passing

of dichloromethane (DCM), followed by

of methanol, and finally

of LC-MS grade water. Critical: Do not allow the sorbent bed to dry after the water step.

- Loading: Load the denatured serum mixture onto the cartridge. Adjust the vacuum to maintain a slow, drop-wise flow rate (

) to maximize hydrophobic interaction time.

- Washing & Drying: Wash the cartridge with [ngcontent-ng-c347536016="" _ngghost-ng-c1800544882="" class="inline ng-star-inserted">](#)

of a 5% methanol in water solution to elute polar interferences. Following the wash, apply full vacuum for 30 minutes to completely dry the sorbent bed. Causality: Complete water removal is mandatory. Residual water will deactivate the acidified silica used in the subsequent cleanup step.

- Elution: Elute the target analytes using [ngcontent-ng-c347536016="" _ngghost-ng-c1800544882="" class="inline ng-star-inserted">](#)

of a 1:1 (v/v) mixture of n-hexane and DCM. Collect the eluate in a clean glass tube.

Phase 3: Orthogonal Lipid Cleanup

- **Acidified Silica Preparation:** Prepare a secondary cleanup column containing of acidified silica gel (silica gel mixed with concentrated at a 2:1 w/w ratio). Pre-wash the column with of n-hexane.
- **Lipid Degradation:** Pass the C18 eluate directly through the acidified silica column. Rinse the original collection tube with an additional of n-hexane and pass this through the silica column to ensure quantitative transfer^[3]. Collect the final purified fraction.

Phase 4: Concentration and Analysis

- **Evaporation:** Evaporate the purified extract under a gentle stream of ultra-pure nitrogen at to near dryness ().
- **Reconstitution & Syringe Standard:** Reconstitute the sample in of nonane. Add a distinct recovery standard (e.g., -PCB 138) to validate the autosampler injection volume. Analyze via GC-HRMS.

Quality Control & System Validation

To ensure the trustworthiness of the data, the following self-validating criteria must be met for every batch:

- **Procedural Blanks:** One LC-MS water blank must be processed per batch of 10 samples. PCB 167 levels in the blank must be of the lowest calibration standard.

- Absolute Recovery: The absolute recovery of the

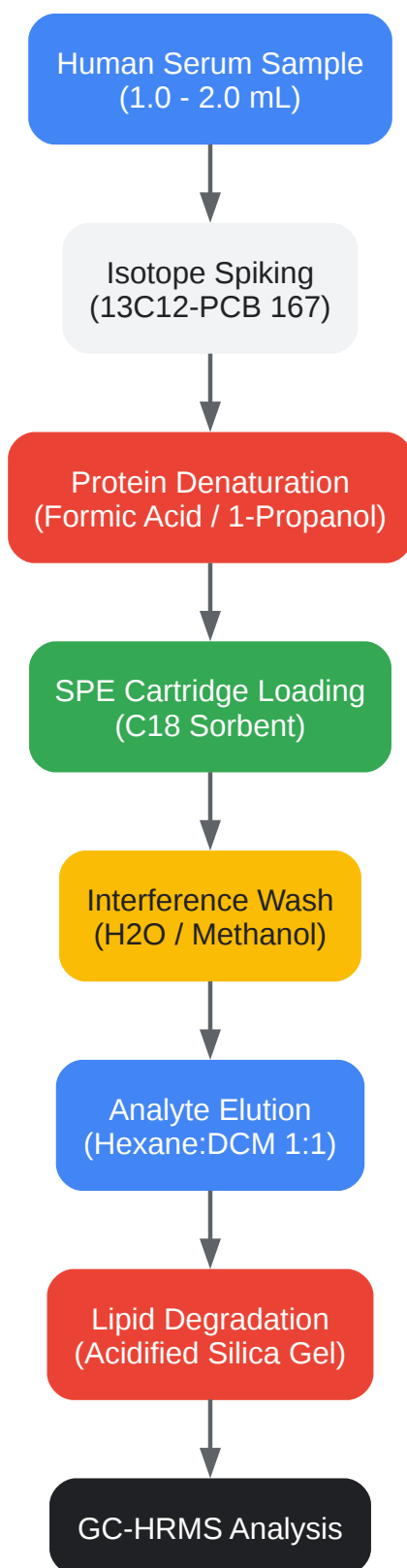
-PCB 167 internal standard must fall between 60% and 120%. Recoveries outside this range indicate a failure in the SPE loading or elution phases.

Quantitative Data Summary

The following table summarizes the expected analytical performance parameters for PCB 167 extraction from serum using this dual-column SPE methodology, synthesized from validated epidemiological biomonitoring studies.

Parameter	Value / Range	Reference
Target Analyte	PCB 167 (2,3',4,4',5,5'-Hexachlorobiphenyl)	[1]
Sample Matrix	Human Serum	[2],[4]
Optimal Sample Volume	1.0 - 2.0 mL	[3]
Limit of Detection (LOD)	1.0 pg/mL (HS-SPME) down to 0.01 pg/mL (SPE-HRMS)	[1],[5]
Typical Recovery Rate	99% - 120%	[4]
Intra-day Precision (RSD)	3% - 7%	[4]

Workflow Visualization



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Caption: Workflow for PCB 167 extraction from serum using SPE and acidified silica cleanup.

References

- Title: Biomonitoring of Polybrominated Dioxins & Furans, Polychlorinated Dioxins & Furans, and Dioxin Like Polychlorinated Biphenyls in Vietnamese Female Electronic Waste Recyclers Source: National Institutes of Health (NIH) / PubMed Central URL:[[Link](#)]
- Title: Simple solid-phase extraction method for determination of polychlorinated biphenyls and selected organochlorine pesticides in human serum Source: ResearchGate URL:[[Link](#)]
- Title: Biomonitoring of Dioxins and PCBs in Human Serum: SPE-LC-GC-IDHRMS for High Throughput Sub-PPT Level Measurements Source: ORBi (Open Repository and Bibliography) URL:[[Link](#)]
- Title: Serum concentrations of polychlorinated biphenyls (PCBs) in participants of the Anniston Community Health Survey Source: National Institutes of Health (NIH) / PubMed Central URL:[[Link](#)]
- Title: Determination of organochlorine pesticides and polychlorinated biphenyls in human serum using headspace solid-phase microextraction and gas chromatography-electron capture detection Source: PubMed URL:[[Link](#)]

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Sources

- 1. Determination of organochlorine pesticides and polychlorinated biphenyls in human serum using headspace solid-phase microextraction and gas chromatography-electron capture detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biomonitoring of Polybrominated Dioxins & Furans, Polychlorinated Dioxins & Furans, and Dioxin Like Polychlorinated Biphenyls in Vietnamese Female Electronic Waste Recyclers - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Serum concentrations of polychlorinated biphenyls (PCBs) in participants of the Anniston Community Health Survey - PMC [pmc.ncbi.nlm.nih.gov]

- [4. researchgate.net \[researchgate.net\]](#)
- [5. orbi.uliege.be \[orbi.uliege.be\]](#)
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